

Assessing the environmental impact of Dibenzyl Disulfide compared to alternative compounds

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Compound of Interest

Compound Name: *Dibenzyl Disulfide*

Cat. No.: *B120166*

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A Comparative Environmental Risk Profile: Dibenzyl Disulfide vs. Alternative Compounds

A comprehensive analysis of the environmental impact of **Dibenzyl Disulfide** (DBDS) and its common alternatives reveals a complex landscape for researchers and industry professionals. While DBDS has seen use as an antioxidant and extreme pressure additive, concerns over its environmental persistence and aquatic toxicity have spurred the adoption of various substitutes. This guide provides a comparative assessment based on available experimental data, offering a clearer understanding of the environmental trade-offs associated with these compounds.

Dibenzyl Disulfide (DBDS) is primarily utilized in industrial lubricants and as an antioxidant in transformer oils to prevent oxidative degradation. However, its potential for environmental persistence and adverse effects on aquatic ecosystems has led to the exploration of alternatives. Key substitutes include the phenolic antioxidant 2,6-di-tert-butyl-p-cresol (DBPC), also known as butylated hydroxytoluene (BHT), the aminic antioxidant N-phenyl-1-naphthylamine (PANA), and the broader shift towards entirely different fluid technologies such as natural and synthetic esters in transformer applications. Metal deactivators like Irgamet 39 are also used in conjunction with or as alternatives to sulfur-based corrosion inhibitors.

Quantitative Environmental Impact Assessment

To facilitate a direct comparison, the following tables summarize the available quantitative data on the environmental fate and ecotoxicity of DBDS and its primary alternatives. The data is primarily derived from studies following standardized OECD (Organisation for Economic Co-operation and Development) test guidelines.

Table 1: Acute Aquatic Toxicity Data

Compound	Test Organism	Endpoint (Duration)	Value (mg/L)	Classification
Dibenzyl Disulfide (DBDS)	Data Not Available	-	-	Very toxic to aquatic life with long lasting effects
2,6-di-tert-butyl-p-cresol (BHT)	Pimephales promelas (Fathead minnow)	LC50 (96h)	>0.57	Very toxic to aquatic life
Daphnia magna (Water flea)	EC50 (48h)	0.48	Very toxic to aquatic life	
Desmodesmus subspicatus (Green algae)	ErC50 (72h)	>0.40	Very toxic to aquatic life	
N-phenyl-1-naphthylamine (PANA)	Oncorhynchus mykiss (Rainbow trout)	LC50 (96h)	0.44	Very toxic to aquatic life with long lasting effects
Daphnia magna (Water flea)	EC50 (48h)	0.30	Very toxic to aquatic life with long lasting effects	
Pseudokirchneriella subcapitata (Green algae)	EC50 (72h)	0.19	Very toxic to aquatic life with long lasting effects	
Natural Esters	Various	LC50/EC50	>1000	Not classified as harmful to aquatic life
Synthetic Esters	Various	LC50/EC50	>100	Not classified as harmful to

				aquatic life
Irgamet 39	Danio rerio (Zebrafish)	LC50 (96h)	1.2	Very toxic to aquatic life with long lasting effects
Daphnia magna (Water flea)	EC50 (48h)	2.0	Very toxic to aquatic life with long lasting effects	
Pseudokirchnerie lla subcapitata (Green algae)	EC50 (72h)	1.4	Very toxic to aquatic life with long lasting effects	

Table 2: Terrestrial Ecotoxicity Data

Compound	Test Organism	Endpoint (Duration)	Value (mg/kg soil dw)	Classification
Dibenzyl Disulfide (DBDS)	Data Not Available	-	-	Data Not Available
2,6-di-tert-butyl-p-cresol (BHT)	Eisenia fetida (Earthworm)	LC50 (14d)	>1000	Not harmful
N-phenyl-1-naphthylamine (PANA)	Data Not Available	-	-	Data Not Available
Natural Esters	Eisenia fetida (Earthworm)	NOEC (14d)	1000	Not classified as toxic for terrestrial organisms[1]
Various Plants	NOEC (14-21d)	1000	Not classified as toxic for terrestrial organisms[1]	
Synthetic Esters	Data Not Available	-	-	Data Not Available
Irgamet 39	Data Not Available	-	-	Data Not Available

Table 3: Biodegradability and Bioaccumulation Potential

Compound	Biodegradability (OECD 301)	Bioaccumulation Potential (BCF)
Dibenzyl Disulfide (DBDS)	Not readily biodegradable	Data Not Available
2,6-di-tert-butyl-p-cresol (BHT)	Not readily biodegradable (24% in 28d)	230-2500 (High potential)
N-phenyl-1-naphthylamine (PANA)	Not readily biodegradable (0% in 28d)	427-2730 (High potential)[2]
Natural Esters	Readily biodegradable (>60% in 28d)	Low potential
Synthetic Esters	Readily biodegradable (>60% in 28d)	Low to moderate potential
Irgamet 39	Not readily biodegradable	Data Not Available

Experimental Protocols

The environmental data presented in this guide are predominantly based on internationally recognized OECD Guidelines for the Testing of Chemicals. These standardized methods ensure the reliability and comparability of results.

Aquatic Toxicity Testing:

- OECD 203: Fish, Acute Toxicity Test: This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.[3][4][5][6]
- OECD 202: Daphnia sp. Acute Immobilisation Test: This test assesses the concentration at which 50% of the daphnids are immobilized (EC50) after 48 hours of exposure.[7]
- OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test: This guideline is used to determine the effects of a substance on the growth of freshwater microalgae, measuring the EC50 for growth inhibition over 72 hours.[8][9][10][11]

Terrestrial Toxicity Testing:

- OECD 207: Earthworm, Acute Toxicity Test: This test evaluates the acute toxicity of a substance to earthworms, determining the LC50 over a 14-day exposure in artificial soil.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- OECD 208: Terrestrial Plant Test: Seedling Emergence and Seedling Growth Test: This guideline assesses the effects of a substance on seedling emergence and early growth of various plant species.[\[15\]](#)[\[16\]](#)[\[17\]](#)

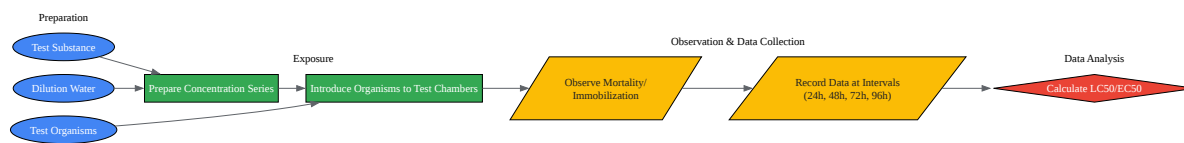
Biodegradability Testing:

- OECD 301: Ready Biodegradability: This series of tests evaluates the potential for a substance to be rapidly biodegraded by microorganisms in an aerobic environment. A substance is considered "readily biodegradable" if it reaches a certain percentage of degradation within a 28-day window.[\[18\]](#)[\[19\]](#)

Signaling Pathways and Experimental Workflows

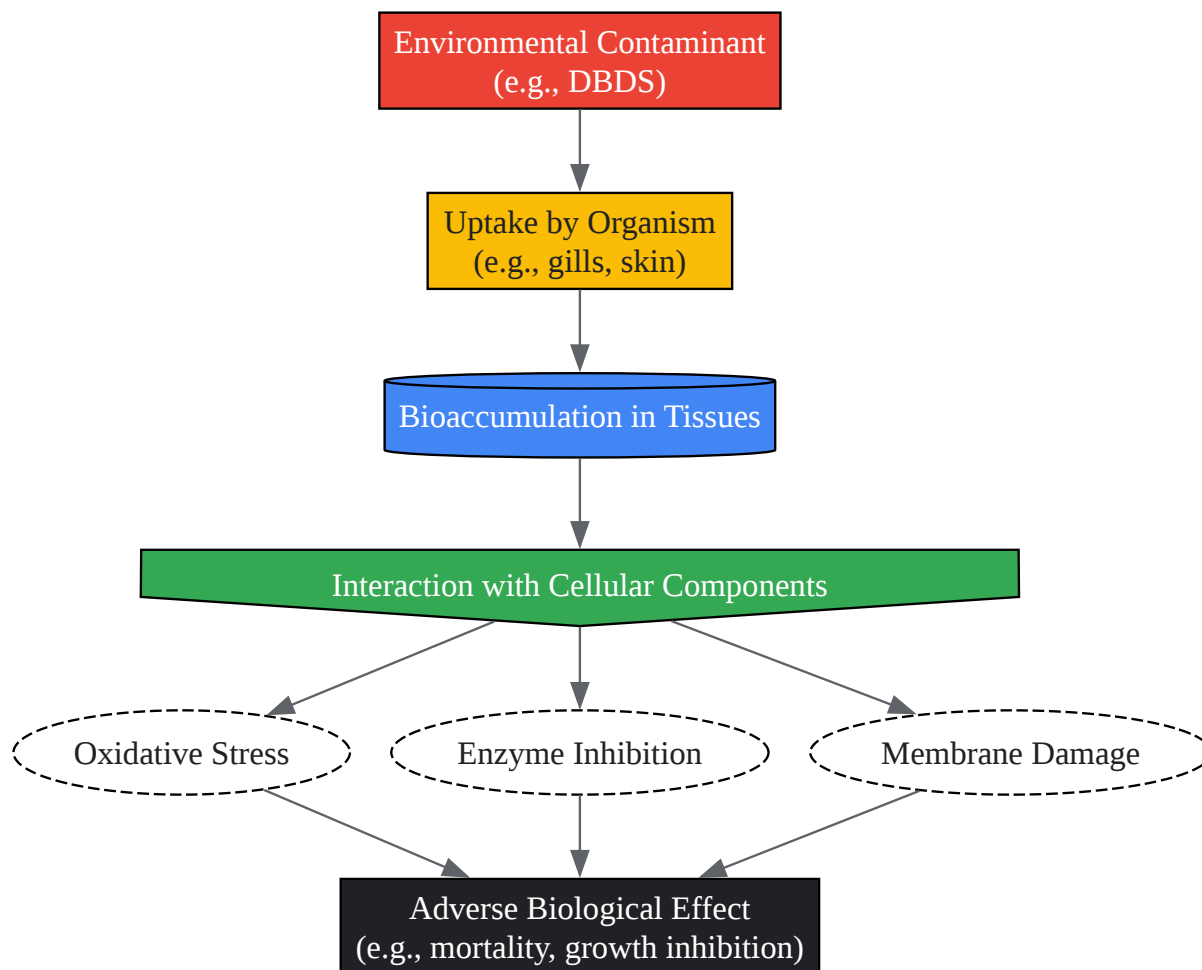
While specific signaling pathways for the toxicity of **Dibenzyl Disulfide** are not well-documented in publicly available literature, the general mechanism for many organic pollutants involves disruption of cellular membranes, oxidative stress, and interference with enzymatic activities. For some alternatives, such as BHT, there is evidence of potential endocrine-disrupting effects, although the precise mechanisms are still under investigation.

Below are graphical representations of a generic experimental workflow for assessing aquatic toxicity and a conceptual diagram of a potential toxicity pathway.



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Diagram 1: Generalized workflow for aquatic toxicity testing.



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Diagram 2: Conceptual signaling pathway for organic contaminant toxicity.

Conclusion

The available data indicates that while **Dibenzyl Disulfide** serves its function as an additive, its environmental profile raises concerns, particularly regarding its persistence and high aquatic toxicity. In contrast, alternatives like natural and synthetic esters present a significantly lower environmental risk, being readily biodegradable and exhibiting low toxicity.[1][20][21][22][23][24][25] Phenolic and aminic antioxidants, such as BHT and PANA, while effective in their primary function, also demonstrate considerable aquatic toxicity and potential for bioaccumulation, making them less favorable from an environmental standpoint compared to ester-based fluids.

For researchers and drug development professionals, this comparative guide underscores the importance of considering the entire life cycle and environmental fate of chemical compounds. The selection of additives should not only be based on performance but also on a thorough evaluation of their environmental and toxicological profiles. The move towards inherently less toxic and more biodegradable alternatives like natural and synthetic esters represents a positive trend in sustainable chemical design. Further research is warranted to fully elucidate the toxicological mechanisms of DBDS and its alternatives to better inform risk assessments and the development of even safer chemical solutions.

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